

Unveiling 15-Hydroxypinusolidic Acid: A Technical Guide to its Discovery and Isolation

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Compound of Interest

Compound Name: 15-Hydroxypinusolidic acid

Cat. No.: B1151657

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Introduction

15-Hydroxypinusolidic acid is a labdane-type diterpene, a class of natural products known for their diverse and potent biological activities. First identified from the pericarp of *Platycladus orientalis* (L.) Franco, this compound represents a unique structural variation within the pinusolidic acid family. This technical guide provides a comprehensive overview of the discovery and isolation of **15-Hydroxypinusolidic acid**, including detailed experimental protocols, quantitative data, and a discussion of its potential biological significance based on related compounds.

Discovery and Natural Source

15-Hydroxypinusolidic acid was first discovered as a new natural product during a chemical investigation of the pericarp of *Platycladus orientalis*, a plant with a rich history in traditional medicine for treating various ailments, including inflammatory conditions.^{[1][2]} The isolation and structure elucidation of this novel diterpene were first reported in 1990. It is a derivative of pinusolidic acid, distinguished by the presence of an additional hydroxyl group at the C-15 position.

Physicochemical Properties

The fundamental physicochemical properties of **15-Hydroxypinusolidic acid** are summarized in the table below. This data is critical for its identification and characterization in a laboratory setting.

Property	Value
Molecular Formula	C ₂₀ H ₂₈ O ₅
Molecular Weight	348.43 g/mol
Appearance	Amorphous solid
Optical Rotation	[α] _D +30.5° (c 1.00, CHCl ₃)
UV (MeOH) λ _{max} (log ε)	225 nm (4.21)

Table 1: Physicochemical Properties of 15-Hydroxypinusolidic Acid.

Experimental Protocols: Isolation of 15-Hydroxypinusolidic Acid

The following protocol details the methodology for the extraction and isolation of **15-Hydroxypinusolidic acid** from the pericarp of *Platycladus orientalis*.

Plant Material and Extraction

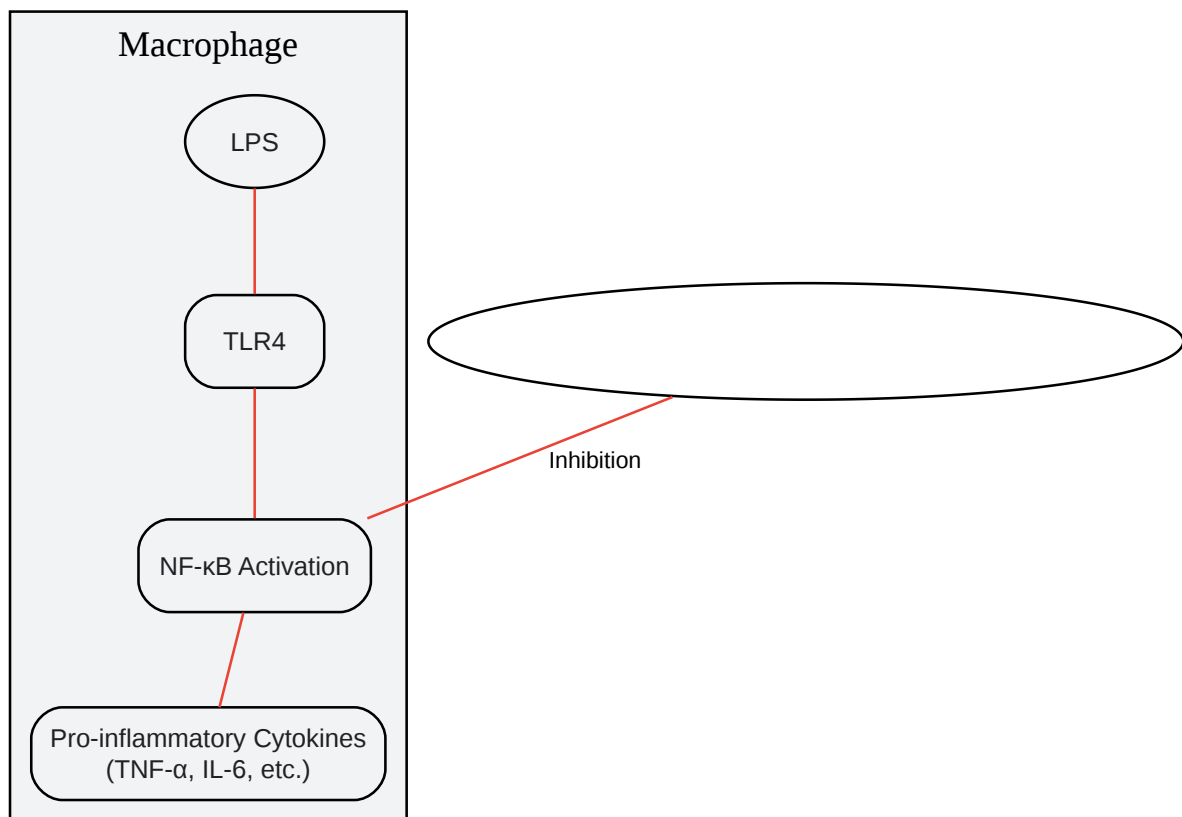
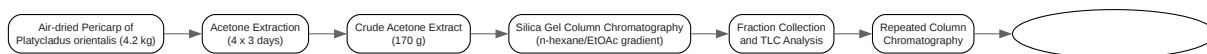
- Plant Material: Air-dried pericarps of *Platycladus orientalis* (L.) Franco.
- Extraction Solvent: Acetone.
- Procedure:
 - The air-dried and powdered pericarp (4.2 kg) is extracted with acetone (16 L) at room temperature.
 - The extraction is repeated four times, with each extraction period lasting for three days.

- The acetone extracts are combined and concentrated under reduced pressure to yield a viscous brown residue (170 g).

Chromatographic Separation

- Stationary Phase: Silica gel.
- Mobile Phase: A gradient of n-hexane and ethyl acetate.
- Procedure:
 - The crude extract is subjected to column chromatography on a silica gel column.
 - The column is eluted with a gradient of increasing ethyl acetate in n-hexane.
 - Fractions are collected and monitored by Thin Layer Chromatography (TLC).
 - Fractions containing compounds with similar TLC profiles are combined.
 - Further purification of the combined fractions is achieved through repeated column chromatography.
 - **15-Hydroxypinusolidic acid** (23 mg) is isolated as an amorphous solid.

Workflow for the Isolation of 15-Hydroxypinusolidic Acid



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References

- 1. [ijdsr.org](https://www.ijdsr.org) [ijdsr.org]
- 2. Platycladus orientalis leaves: a systemic review on botany, phytochemistry and pharmacology - PubMed [pubmed.ncbi.nlm.nih.gov]

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